

An In-depth Technical Guide to 5-Fluoro-2-(methylthio)benzaldehyde

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 5-Fluoro-2-(methylthio)benzaldehyde

CAS No.: 160503-79-7

Cat. No.: B1528917

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **5-Fluoro-2-(methylthio)benzaldehyde**, a key chemical intermediate. This document will delve into its chemical identity, safety data, and fundamental physicochemical properties, offering a valuable resource for its application in research and development.

Chemical Identity and Core Data

Chemical Name: 5-Fluoro-2-(methylthio)benzaldehyde

CAS Number: 160503-79-7[1]

Molecular Formula: C₈H₇FOS

Molecular Weight: 170.2 g/mol

Structure:

Caption: Chemical structure of **5-Fluoro-2-(methylthio)benzaldehyde**.

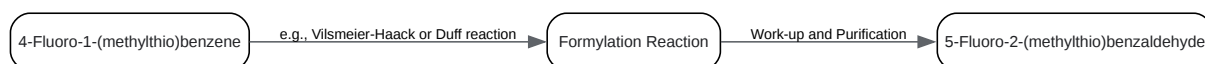
Physicochemical Properties:

Property	Value	Source
Boiling Point	253.3±30.0 °C (Predicted)	[2]
Density	1.22±0.1 g/cm ³ (Predicted)	[2]

Synthesis and Reactivity

While specific literature detailing the definitive synthesis of **5-Fluoro-2-(methylthio)benzaldehyde** (CAS 160503-79-7) is not readily available in the provided search results, a general understanding of its synthesis can be inferred from established organic chemistry principles. A plausible synthetic route could involve the formylation of 4-fluoro-1-(methylthio)benzene.

Hypothetical Synthetic Workflow:



[Click to download full resolution via product page](#)

Caption: A potential synthetic pathway to **5-Fluoro-2-(methylthio)benzaldehyde**.

The reactivity of **5-Fluoro-2-(methylthio)benzaldehyde** is primarily dictated by the aldehyde functional group, which is a versatile handle for a variety of organic transformations.

Key Reaction Types:

- Oxidation: The aldehyde can be readily oxidized to the corresponding carboxylic acid, 5-fluoro-2-(methylthio)benzoic acid, using standard oxidizing agents.
- Reduction: Reduction of the aldehyde functionality will yield the corresponding benzyl alcohol, (5-fluoro-2-(methylthio)phenyl)methanol.

- **Nucleophilic Addition:** The electrophilic carbon of the aldehyde is susceptible to attack by various nucleophiles, leading to the formation of a wide range of derivatives. This is a cornerstone of its utility as a building block in medicinal chemistry.
- **Condensation Reactions:** The aldehyde can participate in condensation reactions, such as the Wittig reaction or aldol condensations, to form larger, more complex molecules.

The presence of the fluorine atom and the methylthio group on the aromatic ring influences the reactivity of the aldehyde and the benzene ring itself. The fluorine atom, being an electron-withdrawing group, can affect the electrophilicity of the aldehyde and the regioselectivity of further electrophilic aromatic substitution reactions. The methylthio group can be a target for oxidation to the corresponding sulfoxide or sulfone, further expanding the synthetic possibilities.

Safety and Handling

The following safety information is derived from available Safety Data Sheets (SDS). It is imperative to consult the full SDS and adhere to all institutional and governmental safety protocols when handling this chemical.

Hazard Identification:

A comprehensive toxicological profile for **5-Fluoro-2-(methylthio)benzaldehyde** has not been fully established. Therefore, it should be handled with the utmost care, assuming it to be potentially hazardous.

Recommended Handling Procedures:

- **Engineering Controls:** Work in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure.
- **Personal Protective Equipment (PPE):**
 - **Eye Protection:** Wear chemical safety goggles or a face shield.
 - **Hand Protection:** Use chemically resistant gloves (e.g., nitrile rubber).

- Skin and Body Protection: Wear a lab coat and appropriate protective clothing to prevent skin contact.
- Hygiene Measures: Avoid contact with skin, eyes, and clothing. Do not eat, drink, or smoke in the laboratory. Wash hands thoroughly after handling.

First Aid Measures:

- Inhalation: Move the affected person to fresh air. If breathing is difficult, seek immediate medical attention.
- Skin Contact: Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing. If irritation persists, seek medical advice.
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.

Storage and Disposal:

- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place.
- Disposal: Dispose of this chemical and its container in accordance with local, regional, and national regulations. Do not allow it to enter the environment.

Applications in Research and Drug Development

While specific, published applications for **5-Fluoro-2-(methylthio)benzaldehyde** are not extensively documented in the provided search results, its structural motifs suggest significant potential as a building block in medicinal chemistry and materials science.

The benzaldehyde moiety is a common precursor for the synthesis of various heterocyclic compounds, many of which form the core of pharmacologically active molecules. The presence of a fluorine atom is a well-established strategy in drug design to enhance metabolic stability, binding affinity, and bioavailability. The methylthio group offers a site for further functionalization or can itself contribute to biological activity.

Potential Areas of Application:

- **Synthesis of Novel Heterocycles:** This compound can serve as a starting material for the synthesis of quinolines, quinazolines, and other nitrogen-containing heterocycles with potential therapeutic applications.
- **Development of Kinase Inhibitors:** Many kinase inhibitors incorporate substituted aromatic rings. The unique substitution pattern of this molecule could be exploited in the design of novel inhibitors.
- **Agrochemical Research:** Benzaldehyde derivatives are also utilized in the development of new pesticides and herbicides.

Conclusion

5-Fluoro-2-(methylthio)benzaldehyde is a valuable chemical intermediate with significant potential for application in synthetic organic chemistry, particularly in the fields of drug discovery and materials science. Its versatile aldehyde functionality, combined with the modulating effects of the fluorine and methylthio substituents, makes it an attractive starting material for the synthesis of complex and potentially bioactive molecules. Adherence to strict safety protocols is essential when handling this compound due to the limited availability of comprehensive toxicological data. Further research into the synthesis, reactivity, and applications of this compound is warranted to fully explore its potential.

References

- Safety Data Sheet for **5-Fluoro-2-(methylthio)benzaldehyde**. CymitQuimica. (URL not available in search results)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. Page loading... \[guidechem.com\]](#)

- [2. 2-Fluoro-5-\(methylthio\)benzaldehyde CAS#: 310466-52-5 \[chemicalbook.com\]](#)
- To cite this document: BenchChem. [An In-depth Technical Guide to 5-Fluoro-2-(methylthio)benzaldehyde]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1528917/docs#an-in-depth-technical-guide-to-5-fluoro-2-methylthio-benzaldehyde>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)